

Preliminary Toxicity Profile of Nerone: Data Not Publicly Available

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Compound of Interest

Compound Name: Nerone

Cat. No.: B1595471

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A comprehensive search for public data on the preliminary toxicity screening of the fragrance ingredient **Nerone** (CAS 31375-17-4) has revealed a significant lack of detailed toxicological studies required to generate an in-depth technical guide. While basic hazard information is available, the specific quantitative data, experimental protocols, and mechanistic pathway information necessary for a comprehensive safety assessment are not present in the public domain.

Nerone, chemically identified as 1-(p-menth-1-en-6-yl)propan-1-one, is primarily used in perfume compositions for soaps, detergents, and cosmetic preparations.^[1] Its use as a fragrance ingredient is documented by the International Fragrance Association (IFRA).^[2]

Publicly accessible safety data is limited and presents some contradictions. One chemical supplier database notes it as a skin irritant and a flammable liquid, assigning it the obsolete European hazard code "Xn" (Harmful) and risk statement "R22" (Harmful if swallowed).^[1] However, the PubChem database indicates that **Nerone** does not meet the criteria for GHS (Globally Harmonized System of Classification and Labelling of Chemicals) hazards in the majority of notifications submitted.^[2] Another source suggests it may cause skin irritation in concentrated forms.^[3]

The core requirements for the requested technical guide—including quantitative data for structured tables, detailed experimental protocols, and signaling pathway diagrams—cannot be fulfilled due to the absence of the following critical information in public sources:

- In Vitro Cytotoxicity Data: No studies detailing the cytotoxic effects of **Nerone** on various cell lines (e.g., IC50 values) were found.
- Genotoxicity Data: There is no publicly available information from standard genotoxicity assays such as the Ames test, micronucleus assay, or chromosomal aberration test.
- Acute Systemic Toxicity Data: No Median Lethal Dose (LD50) values from oral, dermal, or inhalation studies in animal models are available.
- Repeated Dose Toxicity Data: Information on the effects of sub-acute, sub-chronic, or chronic exposure to **Nerone** is not available.
- Mechanistic/Signaling Pathway Data: No studies were identified that investigate the molecular mechanisms of action or potential signaling pathways affected by **Nerone**.

Without access to proprietary industry safety evaluations or unpublished academic research, a detailed preliminary toxicity screening guide that meets the specified requirements cannot be constructed. The creation of the requested data tables, protocol descriptions, and workflow diagrams is therefore not possible at this time.

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References

- 1. NERONE | 31375-17-4 [chemicalbook.com]
- 2. Nerone | C13H22O | CID 35785 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS 31375-17-4: Nerone | CymitQuimica [cymitquimica.com]
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